

Application Notes and Protocols for Preparing ITF5924 Stock Solution in DMSO

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Compound of Interest

Compound Name: ITF5924

Cat. No.: B15589029

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Introduction

ITF5924 is a potent and highly selective inhibitor of histone deacetylase 6 (HDAC6), a class IIb HDAC enzyme primarily located in the cytoplasm.^{[1][2]} With an IC₅₀ value of 7.7 nM, **ITF5924** demonstrates over 10,000-fold selectivity for HDAC6 compared to other HDAC subtypes.^[1] Its unique mechanism of action involves a difluoromethyl-1,3,4-oxadiazole (DFMO) moiety that acts as a slow-binding substrate analog. This leads to an enzyme-catalyzed ring-opening reaction, forming a stable and long-lasting complex with the HDAC6 enzyme.^{[1][2]} The inhibition of HDAC6 results in the hyperacetylation of its substrates, most notably α -tubulin, which plays a crucial role in microtubule dynamics, cell motility, and intracellular transport.

These application notes provide a detailed protocol for the preparation of **ITF5924** stock solutions in dimethyl sulfoxide (DMSO) and subsequent use in cell-based assays.

Data Presentation

The following tables summarize the key chemical and physical properties of **ITF5924** and recommended starting concentrations for in vitro experiments.

Table 1: Chemical Properties of **ITF5924**

Property	Value
Molecular Formula	C ₂₂ H ₂₆ F ₄ N ₂ O ₄
Molecular Weight	458.45 g/mol
CAS Number	2760854-72-4
IC50 (HDAC6)	7.7 nM[1]
Selectivity	>10,000-fold for HDAC6 over other HDACs[1]

Table 2: Recommended Concentrations for Cell-Based Assays

Assay Type	Recommended Starting Concentration Range	Treatment Duration
Western Blot for Acetylated α -Tubulin	10 nM - 1 μ M	6 - 24 hours
HDAC Activity Assay	1 nM - 250 nM	24 hours
Cell Viability/Toxicity Assay	1 μ M - 100 μ M	24 - 72 hours

Experimental Protocols

Protocol 1: Preparation of **ITF5924** Stock Solution in DMSO

This protocol details the preparation of a 10 mM stock solution of **ITF5924** in anhydrous DMSO.

Materials:

- **ITF5924** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), $\geq 99.9\%$ purity
- Sterile, nuclease-free microcentrifuge tubes (1.5 mL)

- Calibrated micropipettes and sterile, nuclease-free pipette tips
- Analytical balance (readable to at least 0.1 mg)
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the required mass of **ITF5924**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 458.45 \text{ g/mol} \times 1000 \text{ mg/g} = 4.5845 \text{ mg}$
- Weighing **ITF5924**:
 - Place a sterile 1.5 mL microcentrifuge tube on the analytical balance and tare it.
 - Carefully weigh approximately 4.58 mg of **ITF5924** powder directly into the tared tube. Record the exact weight.
- Adding DMSO:
 - Based on the actual weight of **ITF5924**, calculate the precise volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (}\mu\text{L)} = [\text{Mass (mg)} / 458.45 \text{ (g/mol)}] / 0.010 \text{ (mol/L)} \times 1,000,000 \text{ (}\mu\text{L/L)}$
 - Using a calibrated micropipette, add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **ITF5924** powder.
- Dissolution:
 - Tightly cap the microcentrifuge tube.

- Vortex the solution for 1-2 minutes to facilitate dissolution.
- Visually inspect the solution to ensure all the powder has dissolved. If not, continue vortexing. For compounds that are difficult to dissolve, brief sonication in a water bath may be used.
- Storage:
 - Aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C or -80°C, protected from light. Under these conditions, the stock solution should be stable for several months.

Protocol 2: Western Blot Analysis of α -Tubulin Acetylation

This protocol describes the use of **ITF5924** to induce hyperacetylation of α -tubulin in a human cancer cell line (e.g., MCF-7) and its detection by Western blot.

Materials:

- MCF-7 cells (or other suitable cell line)
- Complete cell culture medium (e.g., DMEM with 10% FBS)
- **ITF5924** stock solution (10 mM in DMSO)
- Phosphate-buffered saline (PBS)
- RIPA lysis buffer supplemented with protease and HDAC inhibitors (e.g., Trichostatin A)
- BCA protein assay kit
- Laemmli sample buffer
- SDS-PAGE gels and running buffer

- PVDF membrane
- Transfer buffer
- Blocking buffer (e.g., 5% non-fat dry milk or BSA in TBST)
- Primary antibodies:
 - Rabbit anti-acetylated- α -tubulin
 - Mouse anti- α -tubulin (loading control)
- HRP-conjugated secondary antibodies:
 - Anti-rabbit IgG-HRP
 - Anti-mouse IgG-HRP
- Enhanced chemiluminescence (ECL) substrate
- Chemiluminescence imaging system

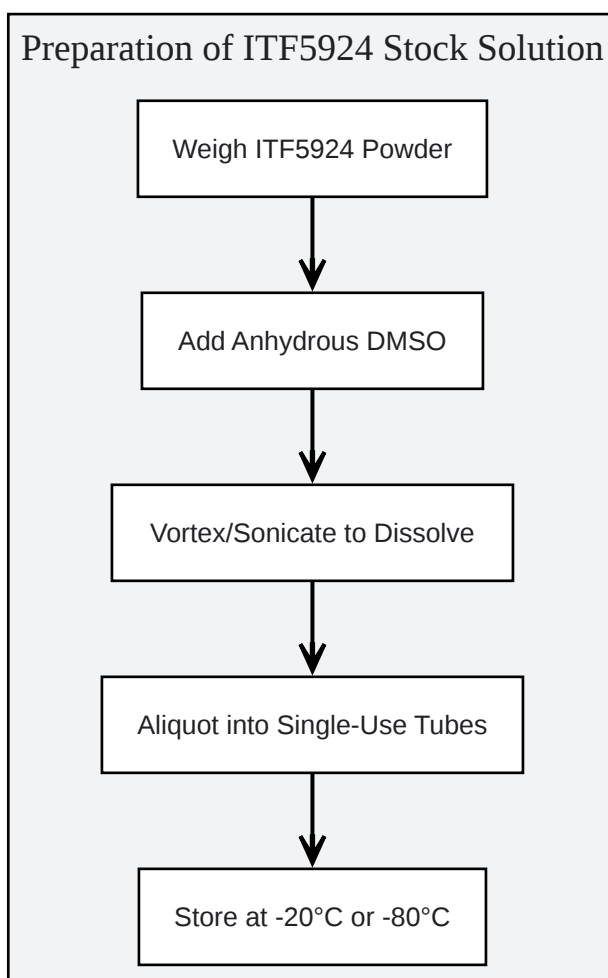
Procedure:

- Cell Seeding and Treatment:
 - Seed MCF-7 cells in 6-well plates at a density that will result in 70-80% confluency at the time of harvest.
 - Allow cells to adhere overnight.
 - Prepare serial dilutions of **ITF5924** from the 10 mM stock solution in complete culture medium to achieve final concentrations ranging from 10 nM to 1 μ M. Also, prepare a vehicle control with the same final concentration of DMSO as the highest **ITF5924** concentration (typically <0.1%).
 - Remove the old medium and add the medium containing **ITF5924** or vehicle control to the respective wells.

- Incubate the cells for 24 hours at 37°C in a CO₂ incubator.[\[3\]](#)[\[4\]](#)
- Cell Lysis and Protein Quantification:
 - Wash the cells twice with ice-cold PBS.
 - Add 100-150 µL of ice-cold RIPA lysis buffer (with inhibitors) to each well.
 - Scrape the cells and transfer the lysate to pre-chilled microcentrifuge tubes.
 - Incubate on ice for 30 minutes.
 - Centrifuge the lysates at 14,000 x g for 15 minutes at 4°C.
 - Transfer the supernatant to fresh tubes and determine the protein concentration using a BCA assay.
- Western Blotting:
 - Normalize all samples to the same protein concentration with lysis buffer. Add Laemmli sample buffer and boil at 95°C for 5 minutes.
 - Load equal amounts of protein (e.g., 20-30 µg) per lane on an SDS-PAGE gel.
 - Perform electrophoresis and then transfer the proteins to a PVDF membrane.
 - Block the membrane with blocking buffer for 1 hour at room temperature.
 - Incubate the membrane with primary antibodies against acetylated-α-tubulin and total α-tubulin overnight at 4°C.
 - Wash the membrane three times with TBST.
 - Incubate with the appropriate HRP-conjugated secondary antibodies for 1 hour at room temperature.
 - Wash the membrane three times with TBST.
 - Apply ECL substrate and visualize the bands using a chemiluminescence imaging system.

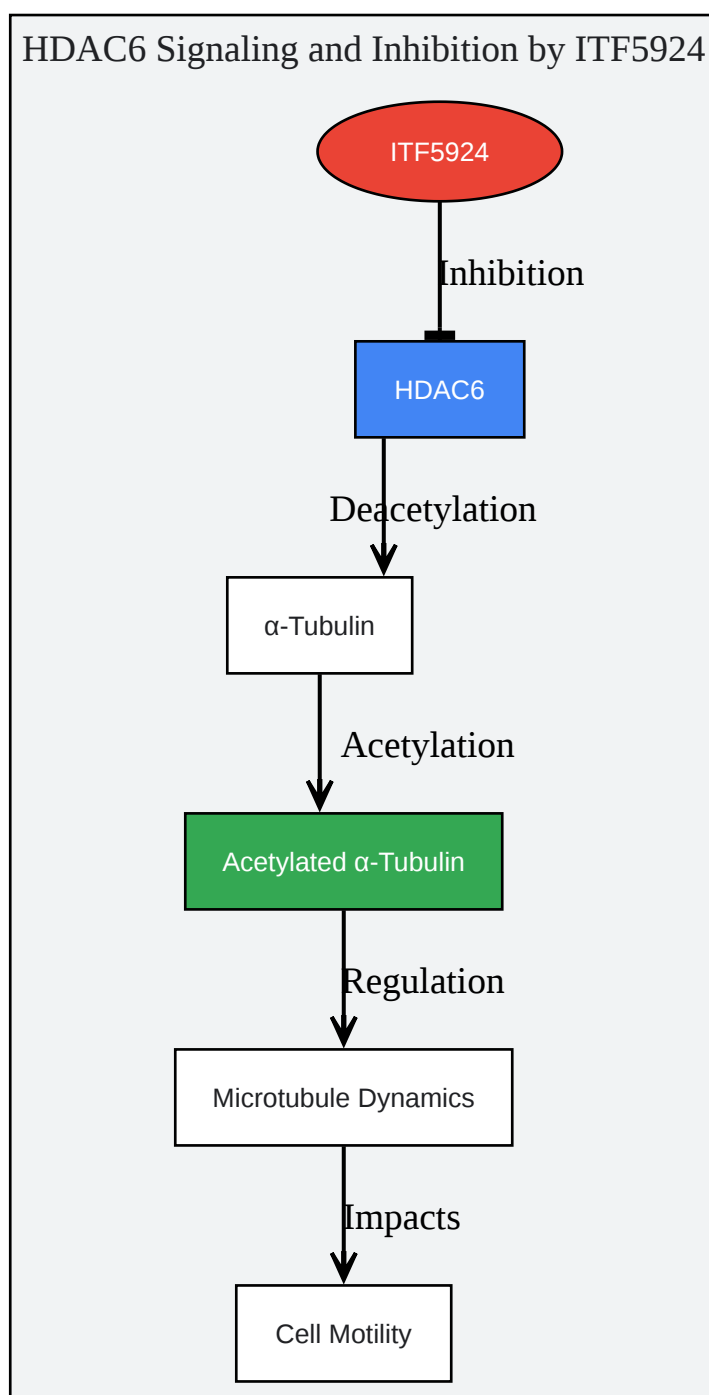
- Analysis:
 - Quantify the band intensities for acetylated- α -tubulin and total α -tubulin.
 - Normalize the acetylated- α -tubulin signal to the total α -tubulin signal for each sample to determine the fold change relative to the vehicle control.

Mandatory Visualizations



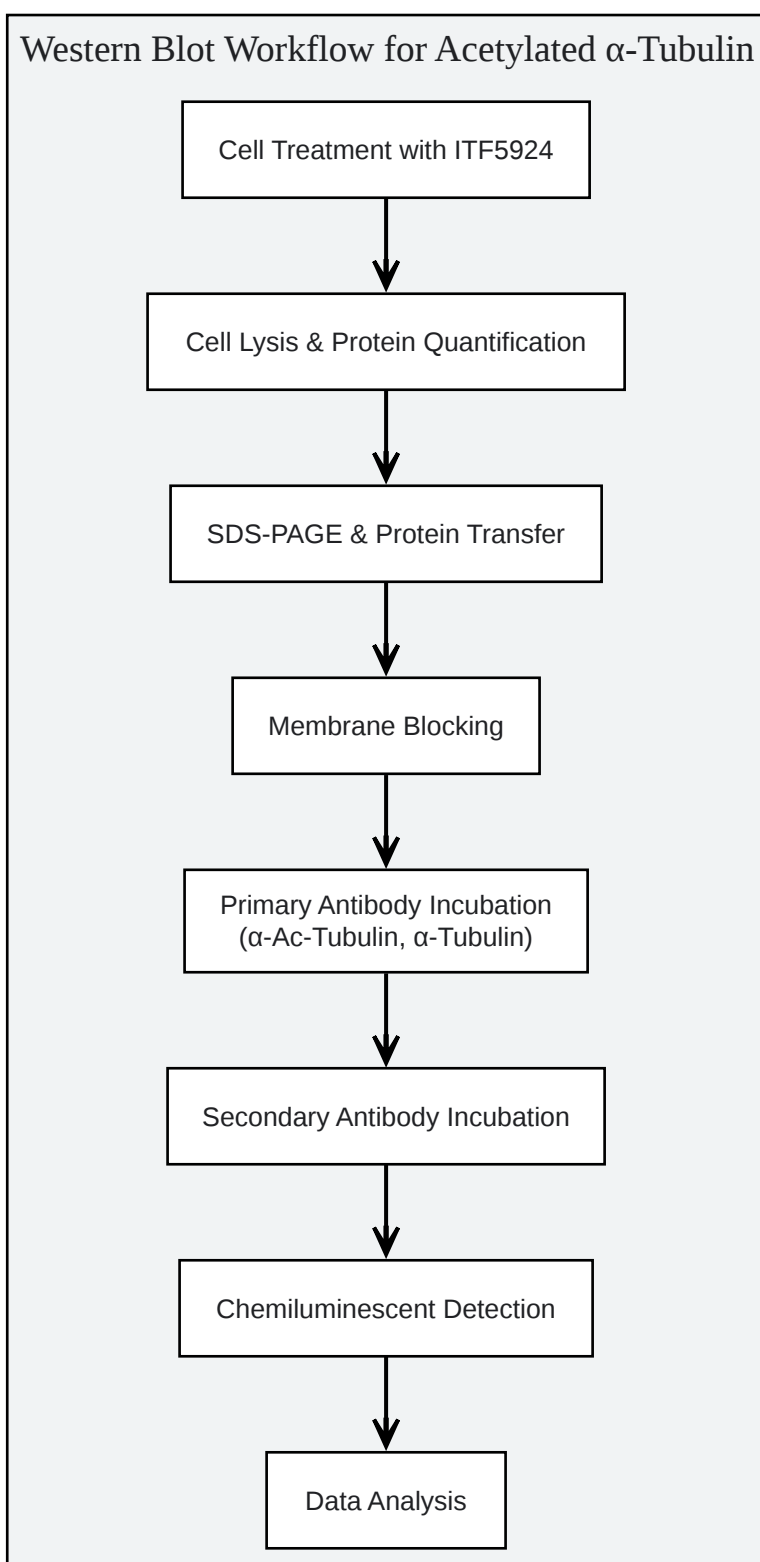
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Workflow for **ITF5924** Stock Solution Preparation.



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Simplified HDAC6 Signaling Pathway and **ITF5924** Action.



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Experimental Workflow for Western Blot Analysis.

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